

Application Notes and Protocols: N-Boc-2-piperidinecarboxylic Acid in Medicinal Chemistry

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Compound of Interest

Compound Name: *N-Boc-2-piperidinecarboxylic acid*

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Introduction

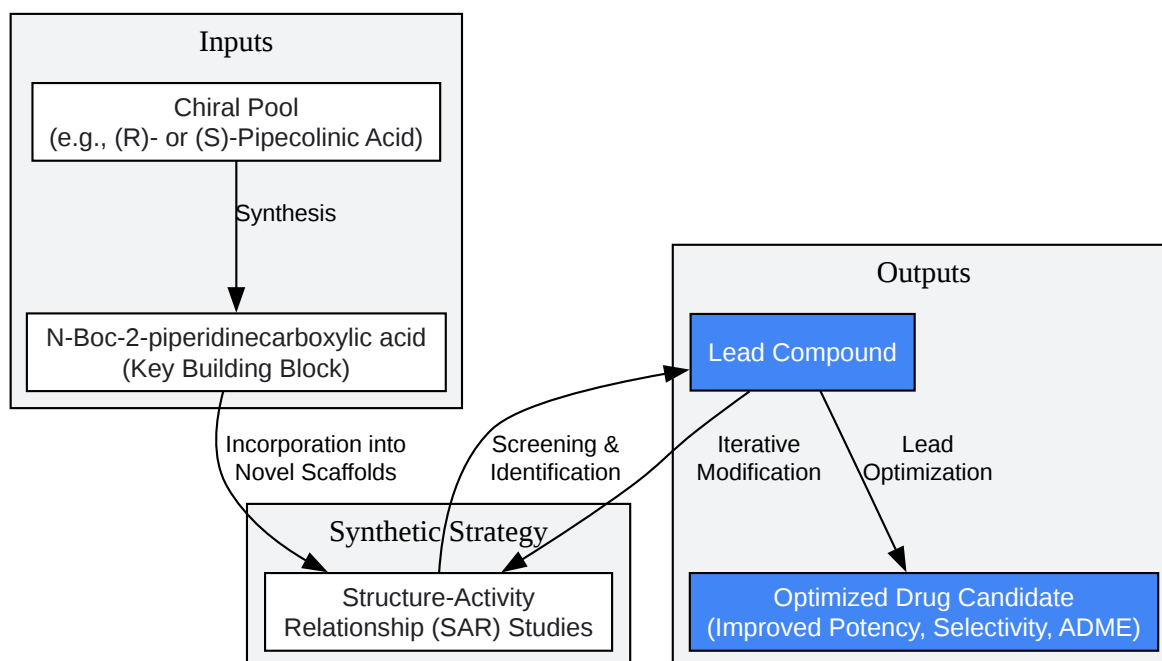
N-Boc-2-piperidinecarboxylic acid is a heterocyclic amino acid derivative that serves as a pivotal chiral building block in medicinal chemistry and drug discovery.^[1] The presence of a tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen allows for selective reactions at the carboxylic acid moiety, while the inherent chirality of the molecule is crucial for stereoselective synthesis of complex pharmaceutical compounds.^{[1][2]} The piperidine ring itself is a common and important structural motif found in a wide array of biologically active molecules and approved drugs, including analgesics, tranquilizers, and antiarrhythmic agents.^{[2][3][4]} This document provides an overview of its applications, quantitative data from representative reactions, and detailed experimental protocols for its use.

Core Applications in Drug Discovery

N-Boc-2-piperidinecarboxylic acid is highly valued for its synthetic versatility. The Boc group provides robust protection of the nitrogen atom, preventing its participation in unintended side reactions, yet it can be easily removed under mild acidic conditions to allow for subsequent functionalization.^[2] This strategic protection makes it an ideal intermediate for multi-step syntheses.

Key applications include:

- **Peptide Synthesis:** As a protected cyclic amino acid, it is used to introduce conformational constraints into peptides, which can enhance biological activity, stability, or receptor selectivity.[2] It is suitable for Boc solid-phase peptide synthesis.
- **Chiral Scaffolds:** It serves as a foundational chiral scaffold for the synthesis of complex heterocyclic systems. For example, it has been used to develop novel methyl 3- and 5-(N-Boc-piperidiny)-1H-pyrazole-4-carboxylates.[5]
- **Synthesis of Active Pharmaceutical Ingredients (APIs):** The piperidine scaffold is a key component in numerous therapeutic agents. This building block facilitates the incorporation of the piperidine motif in drug candidates targeting a wide range of diseases.[3][6] For instance, derivatives have been investigated as soluble epoxide hydrolase (sEH) inhibitors and for their antimicrobial properties.[4][7]



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